

Stability and storage of (1-Aminocyclobutyl)methanol

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Compound of Interest

Compound Name: (1-Aminocyclobutyl)methanol

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An In-depth Technical Guide to the Stability and Storage of (1-Aminocyclobutyl)methanol

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Introduction

(1-Aminocyclobutyl)methanol is a key building block in medicinal chemistry and drug discovery, valued for its unique cyclobutyl scaffold which can impart desirable pharmacokinetic properties to novel therapeutic agents.^[1] Its structural rigidity and three-dimensional character make it an attractive component for introducing conformational constraint in drug candidates. However, the long-term stability and integrity of this reagent are critical for ensuring the reproducibility of experimental results and the quality of synthesized compounds. This guide provides a comprehensive overview of the stability and recommended storage conditions for (1-Aminocyclobutyl)methanol, drawing from available safety and technical data to provide researchers, scientists, and drug development professionals with a reliable reference.

Chemical and Physical Properties

Understanding the fundamental chemical and physical properties of (1-Aminocyclobutyl)methanol is essential for its proper handling and storage. The compound is typically available as a free base or as a hydrochloride salt.

Property	(1-Aminocyclobutyl)methanol	(1-Aminocyclobutyl)methanol hydrochloride
Molecular Formula	C ₅ H ₁₁ NO	C ₅ H ₁₂ ClNO
Molecular Weight	101.15 g/mol	137.61 g/mol [2]
Appearance	Colorless to yellow to brown liquid or semi-solid or solid or lump	Solid[3]
Purity	Typically ≥95%	Typically ≥95%[4]
CAS Number	180205-34-9	1392213-15-8[2][3][4][5][6][7][8]

Chemical Stability

(1-Aminocyclobutyl)methanol is generally stable under recommended storage and handling conditions.[4][5] However, its stability can be compromised by several factors, including temperature, moisture, and incompatible materials.

Thermal Stability

The compound is sensitive to high temperatures and should be kept away from heat, sparks, and open flames.[4][5] Thermal decomposition can generate hazardous products, including:

- Carbon oxides (CO, CO₂)
- Nitrogen oxides (NO_x)
- Hydrogen chloride (for the hydrochloride salt)[4][5]

Hygroscopicity

(1-Aminocyclobutyl)methanol hydrochloride is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[5] This can lead to degradation and may affect its reactivity and weighing accuracy. Therefore, it is crucial to handle the compound in a dry environment and to

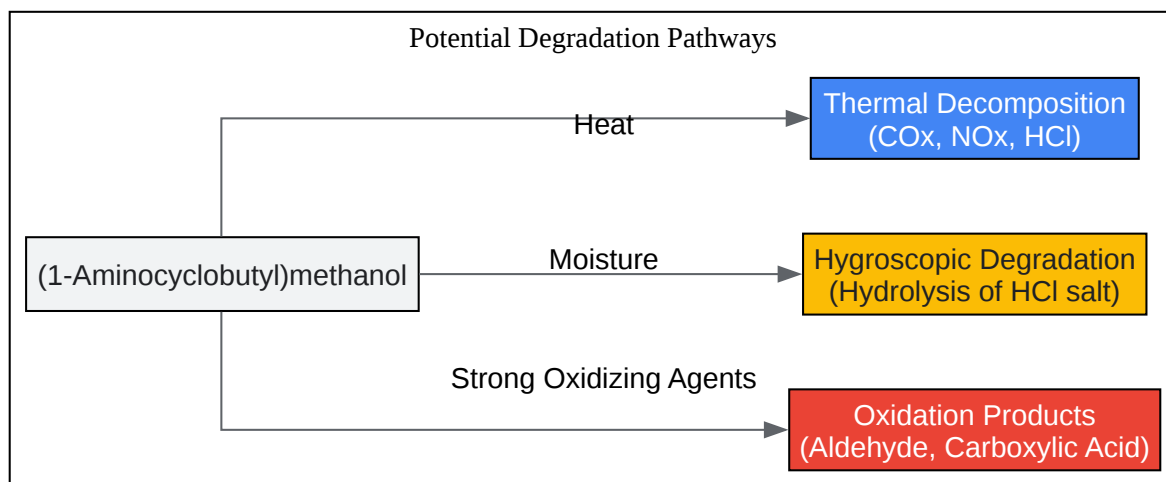
keep containers tightly sealed. Storage under an inert gas atmosphere is recommended to minimize contact with moisture.[5][9]

Incompatibility with Strong Oxidizing Agents

Strong oxidizing agents are incompatible with **(1-Aminocyclobutyl)methanol** and can cause vigorous, potentially hazardous reactions.[4][5] Contact with these materials should be strictly avoided.

Potential Degradation Pathways

While specific studies on the degradation pathways of **(1-Aminocyclobutyl)methanol** are not readily available in the reviewed literature, potential degradation can be inferred from its chemical structure, which contains a primary amine and a primary alcohol.



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Caption: Potential degradation pathways for **(1-Aminocyclobutyl)methanol**.

Recommended Storage Conditions

Proper storage is paramount to maintaining the quality and stability of **(1-Aminocyclobutyl)methanol**. The following conditions are recommended:

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place. ^[5] Some suppliers recommend refrigeration (2-8°C).	To prevent thermal degradation.
Atmosphere	Keep container tightly closed. ^{[4][5][9][10]} Store under an inert gas (e.g., argon, nitrogen). ^{[5][9]}	To protect from moisture and atmospheric contaminants.
Light	Keep in a dark place.	To prevent potential light-induced degradation.
Security	Store locked up. ^{[4][9][10]}	To ensure controlled access to the chemical.

Safe Handling Procedures

Adherence to proper handling procedures is essential to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.^{[4][5]}
- Hand Protection: Wear protective gloves.^[5]
- Skin and Body Protection: Wear suitable protective clothing.^{[4][5]}
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.^{[4][5]}

Engineering Controls

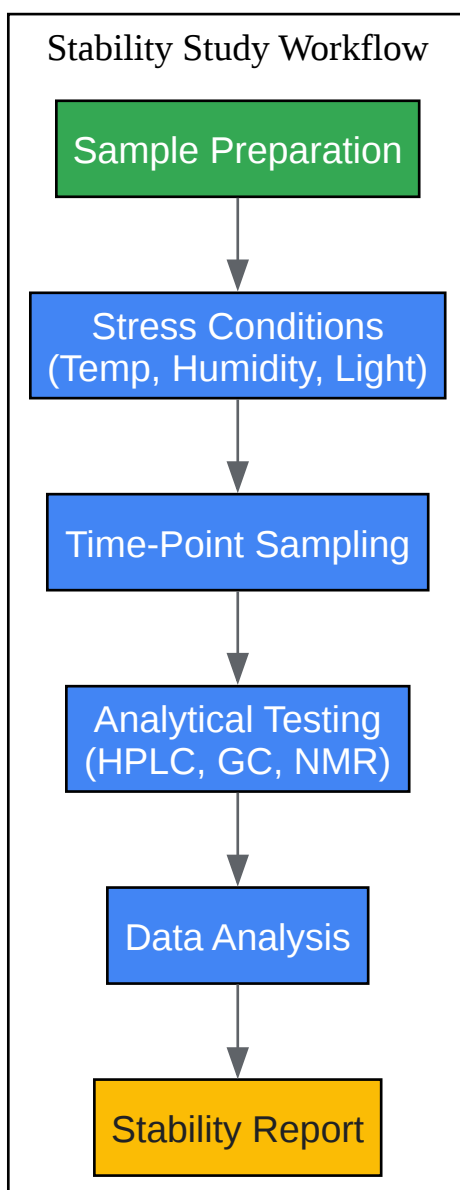
- Work in a well-ventilated area.^{[4][5][10]}
- Ensure emergency eye wash fountains and safety showers are readily available.^[5]

General Hygiene

- Wash hands thoroughly after handling.[4][5]
- Do not eat, drink, or smoke when using this product.[4][5]

Hypothetical Stability Study Protocol

To rigorously assess the stability of **(1-Aminocyclobutyl)methanol**, a systematic study should be performed. The following is a model protocol that can be adapted for this purpose.



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Caption: A model workflow for a stability study of **(1-Aminocyclobutyl)methanol**.

Step-by-Step Methodology

- Sample Preparation: Aliquot the **(1-Aminocyclobutyl)methanol** into several vials under an inert atmosphere.
- Initial Analysis (T=0): Analyze a baseline sample to determine the initial purity and to characterize any existing impurities.
- Stress Conditions: Store the vials under various conditions:
 - Temperature: -20°C (control), 4°C, room temperature (20-25°C), and an elevated temperature (e.g., 40°C).
 - Humidity: Store samples in desiccators with controlled humidity levels (e.g., 25% RH and 75% RH).
 - Light: Expose samples to a controlled light source (e.g., a photostability chamber).
- Time-Point Sampling: At predetermined intervals (e.g., 1, 3, 6, and 12 months), retrieve samples from each storage condition.
- Analytical Testing: Analyze the samples using validated analytical methods such as HPLC or GC for purity assessment and NMR for structural elucidation of any new impurities.
- Data Analysis: Compare the results at each time point to the initial analysis to determine the rate of degradation and to identify any degradation products.

Material Compatibility

The choice of storage containers and laboratory equipment is crucial to prevent contamination and degradation. Based on the chemical nature of **(1-Aminocyclobutyl)methanol** (an amine and an alcohol), the following general material compatibility guidelines can be applied:

Material	Compatibility
Glass (Borosilicate)	Excellent
Polytetrafluoroethylene (PTFE)	Excellent
Polypropylene (PP)	Good
Polyethylene (PE)	Good
Stainless Steel	Good
Aluminum	Poor (amines can be corrosive to aluminum)
Copper and its alloys	Poor (amines can form complexes with copper)

Conclusion

(1-Aminocyclobutyl)methanol is a stable compound when stored and handled correctly. Key factors to control are temperature, moisture, and exposure to strong oxidizing agents. By following the recommendations outlined in this guide, researchers can ensure the long-term integrity of this valuable chemical building block, leading to more reliable and reproducible scientific outcomes.

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